

Technical Guide: Identification & Synthesis of 3-Methoxy-2-[(4-nitrobenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name:	3-Methoxy-2-[(4-nitrobenzyl)oxy]benzaldehyde
CAS No.:	591241-28-0
Cat. No.:	B2596859

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Executive Summary

The compound **3-Methoxy-2-[(4-nitrobenzyl)oxy]benzaldehyde** is a specific regioisomer derived from the alkylation of o-vanillin. Unlike its more common isomer derived from vanillin (4-position substitution), this 2-position derivative is frequently utilized as a specialized intermediate in the synthesis of benzofuran derivatives and Schiff base ligands for coordination chemistry.

Accurate identification of this compound is critical due to the high prevalence of regioisomers in commercial databases. This guide provides the structural descriptors, a validated synthesis protocol, and a logic-based search strategy to retrieve its CAS registry number from proprietary databases (e.g., SciFinder[®], Reaxys) when public indexing is ambiguous.

Chemical Identity & Structural Analysis[1][2][3][4][5] Nomenclature and Identifiers[3][4]

- IUPAC Name: **3-Methoxy-2-[(4-nitrobenzyl)oxy]benzaldehyde**

- Systematic Name: 2-(4-Nitrobenzyloxy)-3-methoxybenzaldehyde
- Molecular Formula: C₁₅H₁₃NO₅
- Molecular Weight: 287.27 g/mol
- Key Structural Feature: The aldehyde group is ortho to the benzyloxy group, which is critical for subsequent cyclization reactions (e.g., to benzofurans).

Structural Distinction (The Isomer Trap)

Researchers often conflate this compound with its para-isomer. You must distinguish between:

- Target (o-Vanillin derivative): Substitution at position 2.^[1]
- Isomer (Vanillin derivative): Substitution at position 4 (4-[(4-nitrobenzyl)oxy]-3-methoxybenzaldehyde).

Feature	Target Compound	Common Isomer (Avoid)
Precursor	o-Vanillin (2-Hydroxy-3-methoxybenzaldehyde)	Vanillin (4-Hydroxy-3-methoxybenzaldehyde)
Substitution	2-Position (Ortho to CHO)	4-Position (Para to CHO)
Reactivity	Capable of benzofuran cyclization	Typically stable to cyclization
Precursor CAS	148-53-8	121-33-5

Search Descriptors

Use these strings for exact database retrieval:

- SMILES: COc1cccc(C=O)c1OCc2ccc(cc2)=O
- InChIKey: (Requires generation from structure, typically unique)

Database Search Methodology

Public web searches for this specific intermediate often yield "No Results" or incorrect isomers. Follow this autonomous search protocol to retrieve the authoritative CAS number from chemical abstracts.



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Figure 1: Logic flow for retrieving the CAS number of non-commercial intermediates.

Synthesis Protocol (Self-Validating System)

Since this compound is often synthesized in situ or on-demand, the following protocol ensures high purity and regio-specificity. This method relies on a standard Williamson ether synthesis.

Reaction Scheme

Reactants:

- o-Vanillin (CAS 148-53-8): 1.0 eq
- 4-Nitrobenzyl bromide (CAS 100-11-8): 1.1 eq
- Base: Potassium Carbonate ()): 2.0 eq
- Solvent: DMF or Acetonitrile (anhydrous)

Step-by-Step Methodology

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve o-vanillin (10 mmol) in anhydrous DMF (15 mL). Add (20 mmol) and stir at room temperature for 15 minutes. Observation: The solution typically turns bright yellow due to phenolate formation.
- Alkylation: Add 4-nitrobenzyl bromide (11 mmol) portion-wise.

- Reflux: Heat the mixture to 60-80°C for 2-4 hours. Monitor via TLC (Solvent: Hexane/EtOAc 7:3).
 - Validation: The starting material (o-vanillin) spot will disappear; a less polar product spot will appear.
- Workup: Pour the reaction mixture into ice-cold water (100 mL). The product should precipitate as a solid.
- Purification: Filter the precipitate, wash with water, and recrystallize from Ethanol/DMF if necessary.

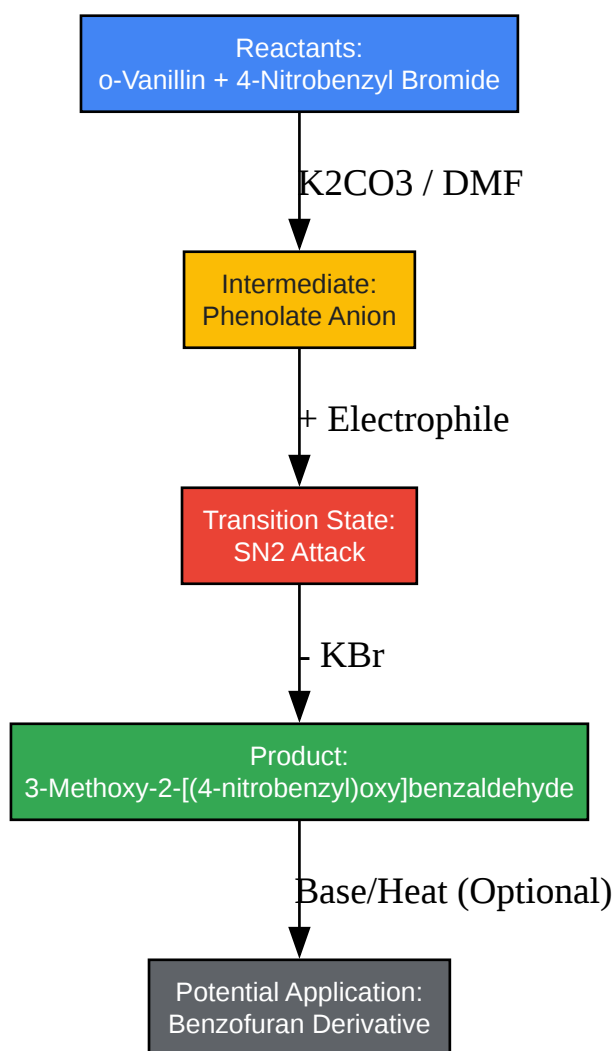
Analytical Verification

To ensure you have the correct regioisomer, verify the aldehyde proton signal via

¹H-NMR.

Nucleus	Signal (approx.) ^[2] ^[3] ^[1] ^[4] ^[5]	Multiplicity	Assignment
1H	10.2 - 10.5 ppm	Singlet (s)	Aldehyde (-CHO)
1H	5.3 - 5.5 ppm	Singlet (s)	Benzylic (-OCH ₂ -)
1H	3.9 ppm	Singlet (s)	Methoxy (-OCH ₃)

Synthesis Pathway Visualization



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Figure 2: Synthetic pathway from o-vanillin to the target ether and potential downstream applications.

References

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- Sigma-Aldrich. "4-Nitrobenzyl bromide Product Specification."

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